

An In-depth Technical Guide to Butyl Sorbate

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Compound of Interest

Compound Name: *Butyl sorbate*

CAS No.: *7367-78-4*

Cat. No.: *B1277391*

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For professionals in research, science, and drug development, a thorough understanding of chemical compounds is paramount. This guide provides a detailed overview of **butyl sorbate**, covering its fundamental chemical properties, a method for its synthesis, and its mechanism of action as an antimicrobial agent.

Core Chemical and Physical Properties

Butyl sorbate, also known as butyl 2,4-hexadienoate, is the ester of sorbic acid and butanol. [1] It is recognized for its use as a preservative in various products, leveraging its ability to inhibit the growth of bacteria, yeast, and mold.[1]

The key quantitative properties of **butyl sorbate** are summarized in the table below for easy reference and comparison.

Property	Value	Unit
Molecular Formula	C ₁₀ H ₁₆ O ₂	
Molecular Weight	168.23	g/mol
CAS Number	7367-78-4	
Density	0.9216	g/cm ³ (at 20 °C)
Boiling Point	226.5	°C (at 760 mmHg)
Melting Point	120-140	°C
Flash Point	97.5	°C
Refractive Index	1.4875	(at 20°C)

Synthesis of Butyl Sorbate: An Experimental Protocol

The synthesis of **butyl sorbate** is commonly achieved through the esterification of sorbic acid with n-butanol.[1] A patented method highlights a procedure that enhances the reaction yield by operating under negative pressure.[2]

Objective: To synthesize **butyl sorbate** via acid-catalyzed esterification of sorbic acid and n-butanol.

Materials:

- Sorbic Acid
- n-butanol
- p-toluenesulfonic acid (catalyst)
- Toluene (water-carrying agent)

Procedure:

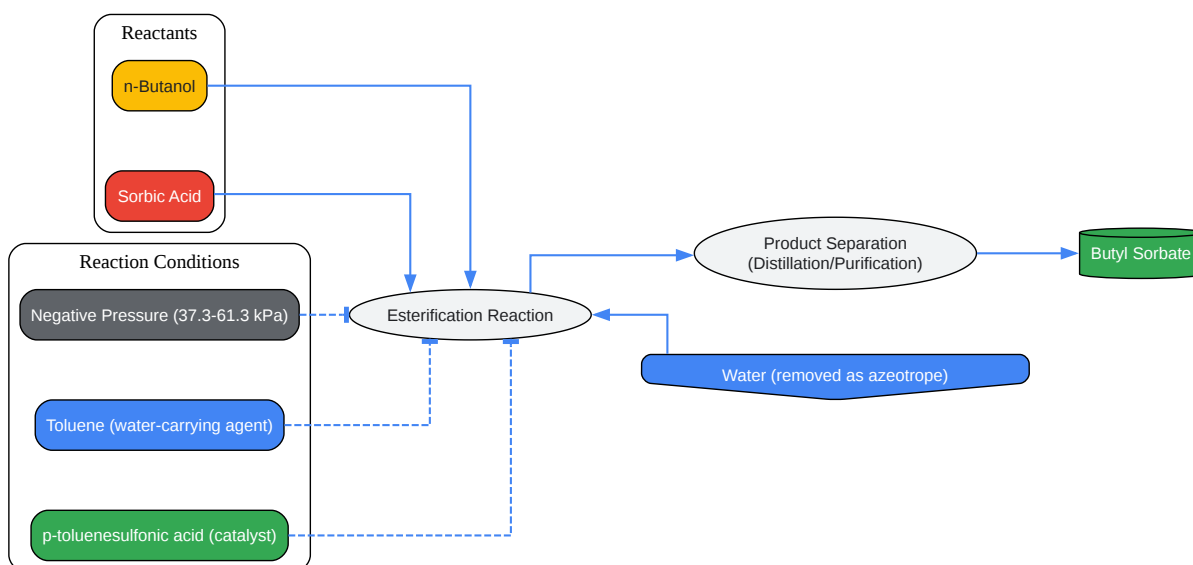
- The reaction is set up with sorbic acid and n-butanol, with a molar ratio of sorbic acid to n-butanol ranging from 1:1.0 to 1:2.5.[2] A more specific molar ratio of 1:1.1 to 1:1.5 is also suggested.[2]
- Toluene is introduced into the reaction mixture to act as a water-carrying agent, forming an azeotrope with the water produced during the esterification.[2]
- P-toluenesulfonic acid is added as a catalyst to facilitate the reaction.[2]
- The reaction is conducted under a negative pressure of 37.3 kPa to 61.3 kPa.[2] This reduction in pressure aids in the removal of water, which in turn helps to drive the reaction towards the formation of the ester product and reduces the potential for polymerization of sorbic acid at high temperatures.[2]
- The continuous removal of water via the toluene azeotrope under negative pressure increases the reaction speed and shortens the overall reaction time, leading to a higher yield of **butyl sorbate**. [2]

Antimicrobial Mechanism of Action

The preservative efficacy of **butyl sorbate** stems from its ability to disrupt microbial cellular functions. The primary mechanism is understood to be the interference with microbial cell membranes and essential metabolic pathways.[1] It is believed that the undissociated form of the acid is the active antimicrobial component, which explains why its effectiveness is dependent on the pH of the environment.[1] By disrupting these fundamental cellular processes, **butyl sorbate** effectively inhibits the growth and proliferation of a wide range of microorganisms.

Visualizing the Synthesis Workflow

To further elucidate the synthesis process, the following diagram illustrates the experimental workflow for the production of **butyl sorbate**.



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Synthesis workflow for **Butyl Sorbate**.

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References

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